

# What is Bromperidol-d4-1 and its primary use in research?

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bromperidol-d4-1

Cat. No.: B12413783

[Get Quote](#)

## Bromperidol-d4: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of Bromperidol-d4, a deuterated analog of the antipsychotic drug Bromperidol. It details its primary application in research as an internal standard for quantitative analyses, presents its key chemical and physical properties, and outlines a representative experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods.

## Core Concepts: The Role of Deuterated Standards in Analytical Chemistry

Stable isotope-labeled internal standards, such as Bromperidol-d4, are crucial tools in modern analytical chemistry, particularly in the field of pharmacokinetics and therapeutic drug monitoring. The substitution of hydrogen atoms with deuterium, a stable isotope of hydrogen, results in a compound that is chemically identical to the parent drug but has a higher molecular weight. This mass difference allows for its distinct detection by a mass spectrometer.

The primary advantage of using a deuterated internal standard is its ability to compensate for variations that can occur during sample preparation and analysis. Because the internal standard behaves almost identically to the analyte (the substance being measured) during

extraction, chromatography, and ionization, any loss of analyte during these steps is mirrored by a proportional loss of the internal standard. This allows for more accurate and precise quantification of the analyte.

## Bromperidol-d4: Properties and Specifications

Bromperidol-d4 is the deuterated form of Bromperidol, a typical antipsychotic of the butyrophenone class. While a specific Certificate of Analysis with isotopic purity was not publicly available, the following tables summarize the key chemical and physical properties of Bromperidol-d4 and its parent compound, Bromperidol, based on information from various chemical suppliers and databases.

Table 1: Chemical and Physical Properties of Bromperidol-d4

Property	Value
Chemical Name	4-[4-(4-Bromophenyl)-4-hydroxy-1-piperidinyl-d4]-1-(4-fluorophenyl)-1-butanone
Synonyms	Bromperidol-d4, R 11333-d4
CAS Number	1216919-75-3
Molecular Formula	C <sub>21</sub> H <sub>19</sub> D <sub>4</sub> BrFNO <sub>2</sub>
Molecular Weight	424.34 g/mol
Appearance	Solid (form may vary)
Purity	Typically ≥98% (Isotopic Purity data not available)
Storage	-20°C recommended

Table 2: Chemical and Physical Properties of Bromperidol

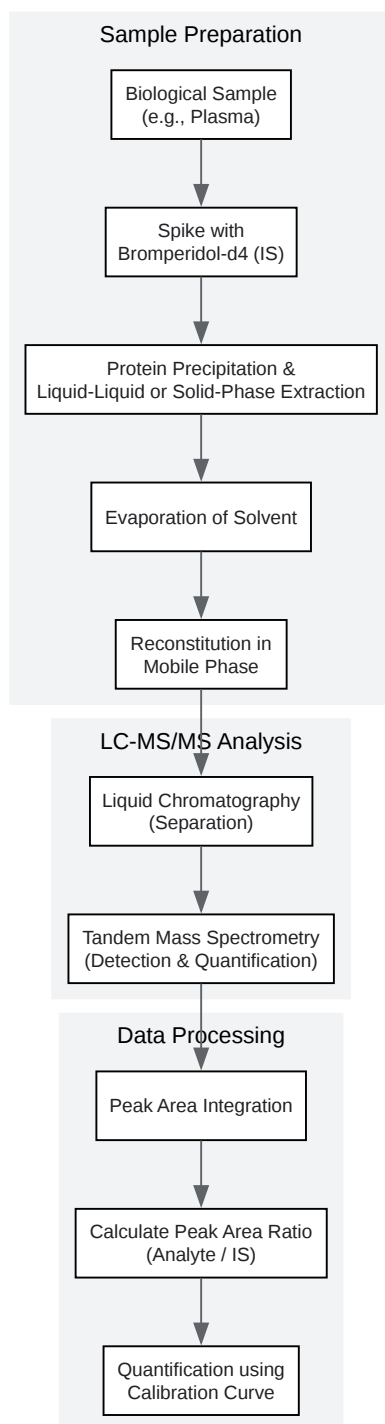
Property	Value
Chemical Name	4-[4-(4-Bromophenyl)-4-hydroxypiperidin-1-yl]-1-(4-fluorophenyl)butan-1-one
Synonyms	Bromperidol, Impromen, Tesoprel
CAS Number	10457-90-6
Molecular Formula	C <sub>21</sub> H <sub>23</sub> BrFNO <sub>2</sub>
Molecular Weight	420.32 g/mol
Appearance	White to off-white crystalline powder
Melting Point	155-158 °C
Solubility	Soluble in methanol and chloroform

## Primary Use in Research: Internal Standard for Quantitative Analysis

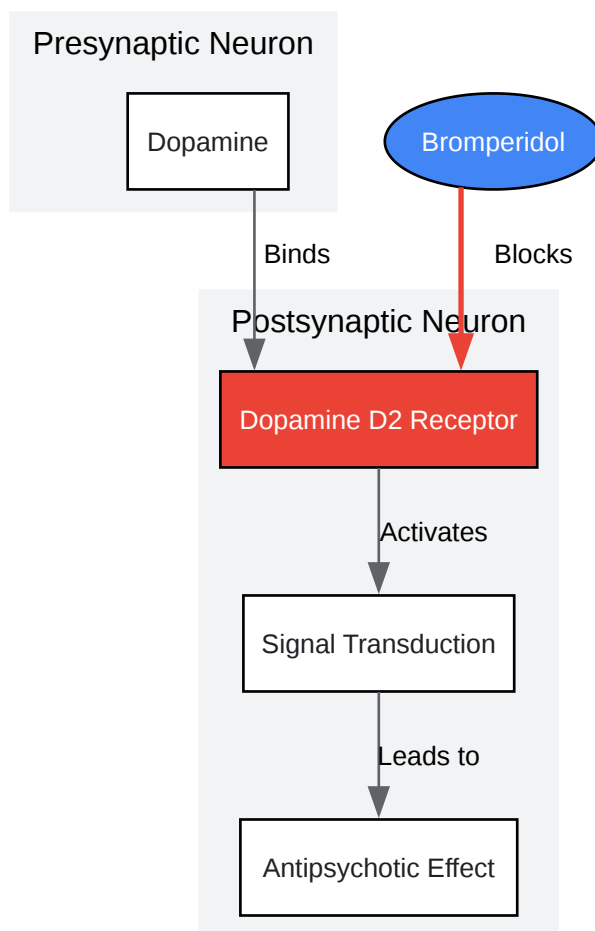
The primary and most critical use of Bromperidol-d4 in a research setting is as an internal standard for the quantitative analysis of Bromperidol in biological matrices such as plasma, serum, and whole blood. This is most commonly achieved using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and selective analytical technique.

The workflow for such an analysis is depicted in the following diagram:

## Workflow for Quantitative Analysis of Bromperidol using Bromperidol-d4



## Mechanism of Action of Bromperidol



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [What is Bromperidol-d4-1 and its primary use in research?]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12413783#what-is-bromperidol-d4-1-and-its-primary-use-in-research\]](https://www.benchchem.com/product/b12413783#what-is-bromperidol-d4-1-and-its-primary-use-in-research)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)